

Vat Brown 1 (CAS No. 2475-33-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Vat Brown 1*

Cat. No.: *B15555097*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vat Brown 1, also known by its Colour Index name Vat Brown BR, is a synthetic anthraquinone dye.[1] As a vat dye, it is characterized by its insolubility in water and its application to cellulosic fibers, such as cotton, linen, and viscose, through a reduction and subsequent oxidation process.[2][3] This process imparts high fastness properties to the dyed textiles, making **Vat Brown 1** a historically significant colorant in the textile industry.[2] This guide provides a detailed characterization of **Vat Brown 1**, including its chemical and physical properties, a summary of its synthesis, typical application protocols, and safety information.

Chemical and Physical Properties

Vat Brown 1 is a complex organic molecule with a high molecular weight.[4] It presents as a dark brown powder and is insoluble in water but slightly soluble in hot organic solvents like xylene and tetrahydronaphthalene.[1]

Property	Value	Reference(s)
CAS Number	2475-33-4	[4]
Molecular Formula	C42H18N2O6	[4]
Molecular Weight	646.6 g/mol	[4]
Appearance	Dark brown powder	[1]
Solubility	Insoluble in water; slightly soluble in hot xylene and tetrahydronaphthalene.	[1]
Behavior in Concentrated Sulfuric Acid	Greenish-gray color, with a brown precipitate upon dilution.	[1]

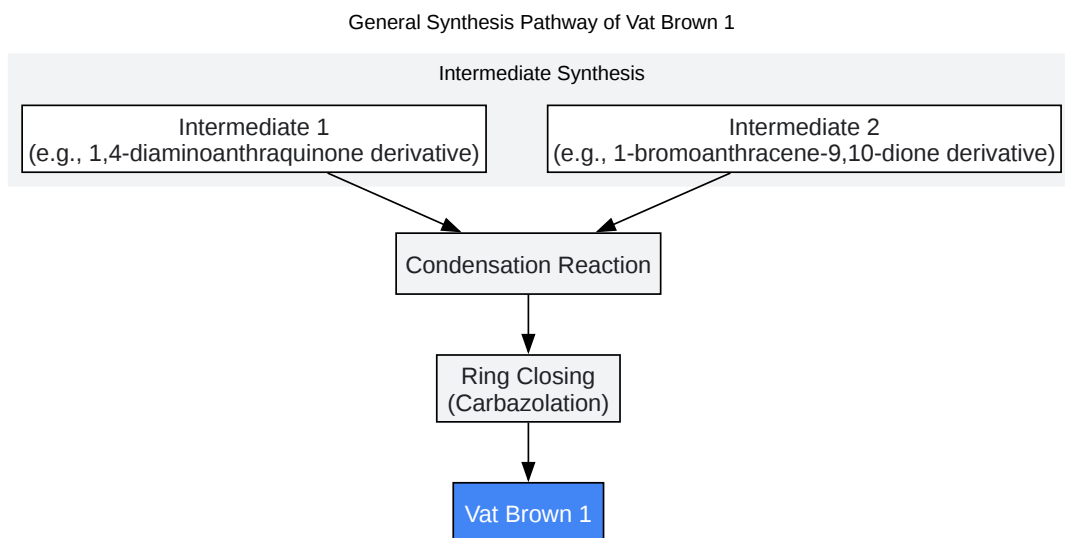
Synthesis of Vat Brown 1

The manufacturing of **Vat Brown 1** is a complex, multi-step process that involves the synthesis of key intermediates followed by condensation and cyclization reactions.[2] The overall yield of this process is noted to be relatively low, a characteristic of many vat dye syntheses.[2]

A general synthetic pathway involves the following key stages:

- **Preparation of Intermediates:** The synthesis requires two primary intermediates derived from anthraquinone.
- **Condensation:** These intermediates are then condensed to form a larger, more complex molecule.[1]
- **Carbazolation (Ring Closing):** The condensed product undergoes a ring-closing reaction, often in the presence of a catalyst like aluminum chloride in a solvent such as pyridine, to form the final carbazole structure of **Vat Brown 1**. [1][2]

Due to the proprietary nature of industrial chemical manufacturing, a detailed, publicly available experimental protocol with precise reagent quantities and reaction conditions is scarce. The synthesis is known to be resource-intensive and can produce significant chemical waste.[2]



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A simplified flowchart of the general synthesis process for **Vat Brown 1**.

Spectroscopic Characterization

While analytical techniques such as UV-Vis and Fourier-Transform Infrared (FTIR) spectroscopy are employed to characterize **Vat Brown 1**, particularly in studies of its degradation, detailed spectral data for the pure compound is not widely available in public literature.^[5] FTIR spectra of the compound would be expected to show characteristic peaks corresponding to its complex aromatic structure and carbonyl groups.^[5]

Experimental Protocols

Vat Dyeing Process for Cotton

The application of **Vat Brown 1** to cotton fibers follows a typical vat dyeing procedure, which involves the reduction of the insoluble dye to a soluble leuco form, absorption by the fiber, and subsequent oxidation back to the insoluble form within the fiber.

1. Preparation of the Dyebath:

- The dyebath is prepared with water, and dispersing and wetting agents are added.
- The temperature is raised to approximately 40-50°C.[6]

2. Vating (Reduction):

- The insoluble **Vat Brown 1** powder is added to the dyebath.
- A reducing agent, typically sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$), and an alkali, such as sodium hydroxide (NaOH), are added.[3]
- The temperature is raised to around 60°C to facilitate the reduction of the dye to its soluble leuco form.[7] This soluble form has an affinity for the cotton fibers.[3]

3. Dyeing:

- The cotton material is immersed in the dyebath containing the soluble leuco dye.
- The dyeing process continues for a set duration, allowing the leuco dye to penetrate and be absorbed by the fibers.[6]

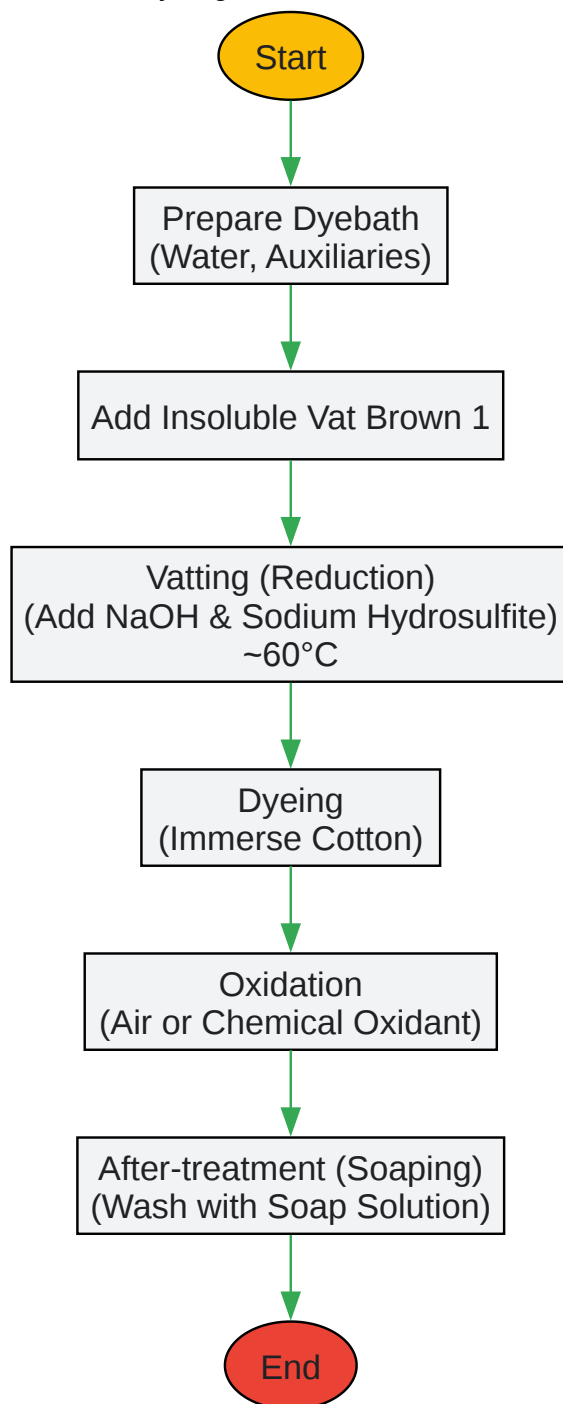
4. Oxidation:

- After dyeing, the material is removed from the dyebath and exposed to air or treated with a chemical oxidizing agent (e.g., hydrogen peroxide or sodium perborate).[7]
- This step oxidizes the soluble leuco dye back to its original insoluble pigment form, trapping it within the fiber structure.[3]

5. After-treatment (Soaping):

- The dyed material is washed and boiled in a soap solution. This process, known as soaping, removes any loose dye particles from the surface of the fibers and helps to stabilize the final shade.^[7]

Vat Dyeing Workflow for Cotton



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A diagram illustrating the key stages of applying **Vat Brown 1** to cotton fabric.

Fastness Properties

Vat Brown 1 is known for its excellent fastness properties, which are a key advantage of vat dyes. The following table summarizes its performance on cotton fabric. The grading is typically on a scale of 1 to 5 or 1 to 8 for light fastness, where a higher number indicates better fastness.

Fastness Property	Grade	Reference(s)
Light Fastness (Xenon, 1/12 Depth)	7	[6]
Light Fastness (Xenon, Standard Depth)	7-8	[6]
Soaping Fastness (Fading)	5	[6]
Soaping Fastness (Staining)	5	[6]
Chlorine Fastness	4-5	[6]
Oxygen Fastness	4-5	[6]
Ironing Fastness	4-5	[6]
Perspiration Fastness	5	[6]
Rubbing Fastness (Dry)	4-5	[6]
Rubbing Fastness (Wet)	3-4	[6]

Biological Interactions and Drug Development Relevance

There is a lack of specific research in the public domain detailing the interaction of **Vat Brown 1** with biological systems, such as transport proteins like P-glycoprotein.[5] It is important not to confuse **Vat Brown 1** with D&C Brown No. 1, a different chemical compound that has been studied for its biological interactions.[5] Given its nature as a textile dye with high fastness and low solubility, its application in drug development is not documented and is unlikely. Its primary relevance to researchers would be in the fields of materials science, textile chemistry, and

environmental science, particularly in studies related to dye degradation and wastewater treatment.[5]

Safety and Handling

Vat Brown 1 is a chemical that should be handled with appropriate safety precautions.

- Hazards: The dust can be irritating to the eyes and respiratory tract.[8] When heated to decomposition, it may emit toxic fumes of carbon oxides and nitrogen oxides.[1] The powder is combustible and dust clouds may form explosive mixtures with air.[1]
- Personal Protective Equipment (PPE): When handling the powder, appropriate PPE, including safety goggles, gloves, and a respirator, should be worn to avoid contact and inhalation.[8]
- Storage: It should be stored in a cool, dry place in tightly sealed containers.[8]

Conclusion

Vat Brown 1 (CAS 2475-33-4) is a well-established anthraquinone-based vat dye valued in the textile industry for its deep brown shade and excellent fastness properties on cellulosic fibers. Its complex, multi-step synthesis and the chemistry of its application via a vatting process are characteristic of this class of dyes. While detailed experimental protocols and spectroscopic data are not readily available in the public domain, the general principles of its synthesis and use are understood. For the scientific community, **Vat Brown 1** serves as a case study in industrial organic synthesis and dye chemistry, with further research potential in the areas of sustainable dyeing technologies and environmental remediation of textile effluents.

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References

- 1. Vat Brown 1 | 2475-33-4 [chemicalbook.com]

- 2. static.fibre2fashion.com [static.fibre2fashion.com]
- 3. textilestudycenter.com [textilestudycenter.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Vat Brown 1 | 2475-33-4 | Benchchem [benchchem.com]
- 6. Vat Brown 1 - Vat Navy Brown BR - Vat Brown BR from Emperor Chem [emperordye.com]
- 7. Vat Dyeing Process of Cotton [textilepad.com]
- 8. researchgate.net [researchgate.net]
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